

A Comprehensive Technical Guide to the Health and Safety of Tetrachloroacetophenone

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Compound of Interest

Compound Name: *Acetophenone, tetrachloro derivative*

Cat. No.: *B031923*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical health and safety considerations for handling tetrachloroacetophenone (specifically 2,2',4'-Trichloroacetophenone, CAS No. 4252-78-2). The information is intended to support safe laboratory practices for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Hazard Identification and Classification

Tetrachloroacetophenone is a hazardous substance that is corrosive, toxic, and a lachrymator (a substance that irritates the eyes and causes tears).[1] It is classified as toxic if swallowed, harmful in contact with skin, causes severe skin burns and eye damage, may cause an allergic skin reaction, and may cause respiratory irritation.[2][3]

GHS Hazard Classification


The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products.


Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Sensitization, Skin	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life


Sources:[2][3][4]

Hazard Pictograms

The following pictograms are associated with tetrachloroacetophenone:

 alt text

 alt text

 alt text

Signal Word: Danger[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Chemical Formula	C ₈ H ₅ Cl ₃ O
Molecular Weight	223.48 g/mol
Appearance	Off-white to yellow crystalline solid.[5][6]
Melting Point	47-54 °C (117-129 °F)
Boiling Point	130-135 °C at 4 mmHg
Flash Point	> 110 °C (> 230 °F)[4]
Solubility in Water	Insoluble; reported as < 1 mg/mL at 20 °C (68 °F).[1][2][6]
Stability	Stable under recommended storage conditions. [3]
Incompatibilities	Incompatible with strong oxidizers and strong bases.[1][2][5]
Hazardous Decomposition	When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and hydrogen chloride gas.[1]

Toxicology and Health Effects

Exposure to tetrachloroacetophenone can cause severe acute and chronic health effects. It is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[1]

Routes of Exposure: Inhalation, Ingestion, Skin and/or Eye Contact.

- **Inhalation:** Inhalation may be fatal as a result of spasm, inflammation, and edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[1] Symptoms can include a burning sensation, coughing, wheezing, laryngitis, and shortness of breath.[1]
- **Skin Contact:** Causes severe skin burns and irritation.[3] It can be harmful if absorbed through the skin and may cause an allergic skin reaction.[2]

- Eye Contact: Causes serious and potentially irreversible eye damage.[\[2\]](#)[\[3\]](#) It is a lachrymator, causing a copious flow of tears.[\[1\]](#)
- Ingestion: Toxic if swallowed.[\[2\]](#) Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation of the stomach or esophagus.[\[4\]](#)

Quantitative Toxicity Data

While classified as toxic and harmful, specific quantitative LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for 2,2',4'-Trichloroacetophenone are not available in the reviewed literature. Animal testing suggests moderate acute toxicity.[\[6\]](#) Researchers should operate under the assumption of high toxicity for all exposure routes.

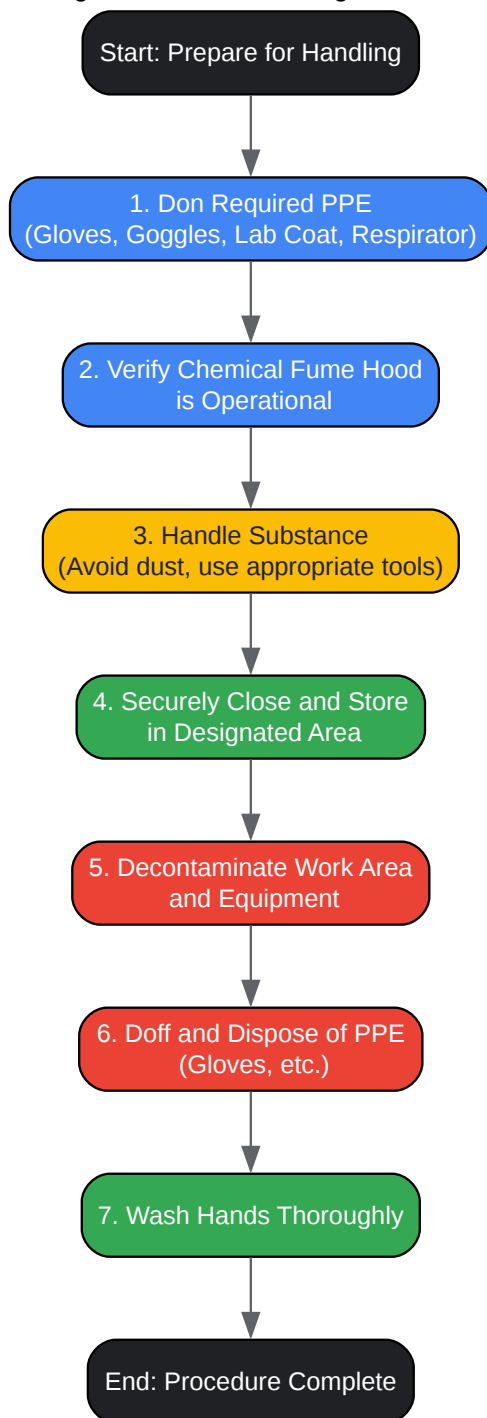
Safe Handling and Storage Protocols

Strict adherence to handling and storage protocols is mandatory to minimize exposure risk.

Handling

- Ventilation: All work must be conducted in a properly functioning chemical fume hood.[\[4\]](#)
- Personal Contact: Avoid all contact with skin and eyes and avoid inhalation of dust or aerosols.[\[3\]](#)
- Safe Practices: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[4\]](#)
- Dust Formation: Avoid the formation of dust and aerosols during handling.[\[3\]](#)

Diagram 1: Safe Handling Workflow



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Caption: Diagram 1: A logical workflow for the safe handling of tetrachloroacetophenone.

Storage

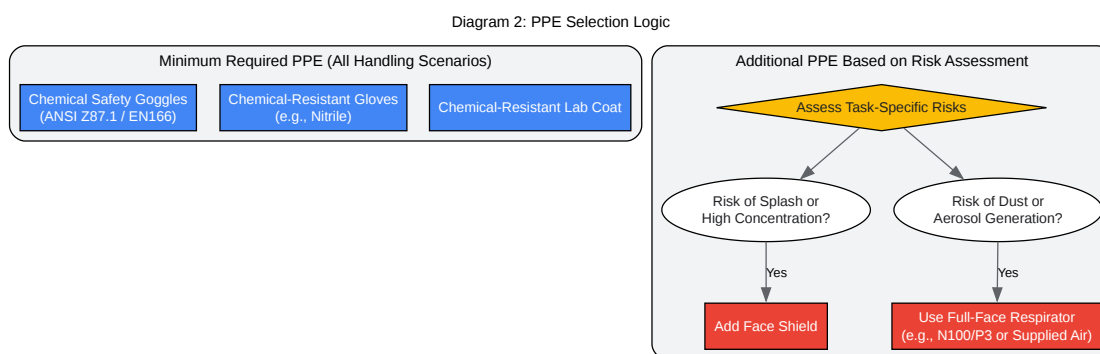
- Conditions: Store in a cool, dry, and well-ventilated place.[3]
- Container: Keep the container tightly closed.[3]
- Security: Store locked up in a designated area accessible only to authorized personnel.[4]
- Incompatibles: Store away from incompatible materials such as strong bases and oxidizing agents.[2][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary barrier against chemical exposure.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[4]
Skin Protection	Hand Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves before use and use proper removal techniques.[3] Body Protection: Wear a chemical-resistant lab coat or a full protective suit.[4]
Respiratory Protection	If engineering controls (fume hood) are insufficient or as a backup, use a full-face particle respirator (type N100 US or P3 EU) or a full-face supplied-air respirator.[3] Respirator use must comply with a formal respiratory protection program.

Sources:[3][4]



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Caption: Diagram 2: Logic for selecting appropriate PPE based on risk.

Emergency Procedures

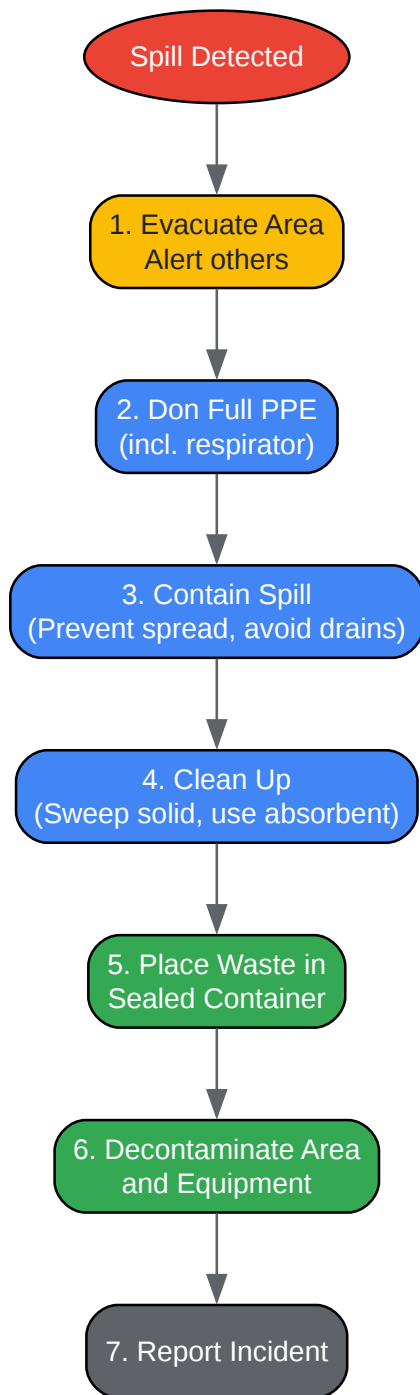
Immediate and correct response to an emergency is critical to mitigating harm.

Accidental Release Measures (Spills)

- Evacuate: Immediately evacuate personnel from the spill area. Keep people away and upwind.^[4]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.^[3]

- Cleanup: Wearing full PPE, sweep up the solid material, avoiding dust creation, and shovel it into a suitable, closed container for disposal.[\[3\]](#)[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly.

Diagram 3: Spill Response Protocol



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Caption: Diagram 3: Step-by-step protocol for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.^{[3][4]}
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^[4]

First Aid Measures

Immediate medical attention is required for all exposures.^[4]

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Call a physician or poison control center immediately. ^[4]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. ^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical advice from an ophthalmologist. ^[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. ^[4]

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Method: Offer surplus and non-recyclable solutions to a licensed disposal company. The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Containers: Dispose of contaminated packaging as unused product.[3]

Experimental Protocol: Synthesis of 2,2',4'-Trichloroacetophenone

This section provides a detailed methodology for a common synthesis of the title compound via Friedel-Crafts acylation, as cited in the literature.[5]

Materials and Equipment

- Reactants: 1,3-Dichlorobenzene, Chloroacetyl chloride, Anhydrous aluminum trichloride.
- Solvents/Reagents: Methylene chloride, Ice water, Saturated sodium bicarbonate solution, Anhydrous sodium sulfate, Petroleum ether.
- Equipment: Three-necked flask with stirrer, Reflux condenser, Dropping funnel, Rotary evaporator, Filtration apparatus.

Procedure

- Reaction Setup: To a three-necked flask equipped with a stirrer, add 1,3-dichlorobenzene (147 g) and methylene chloride (750 mL) at room temperature.[5]
- Catalyst Addition: Under constant stirring, add anhydrous aluminum trichloride (147 g) in batches.[5]
- Acylation: Once the catalyst is added, heat the reaction mixture to reflux. Maintain reflux for 3 hours to ensure the reaction goes to completion.[5]
- Quenching: After the reaction is complete, cool the mixture and carefully pour it into ice water to quench the reaction.[5]

- Phase Separation: Separate the organic and aqueous phases.[5]
- Washing: Wash the organic phase sequentially with deionized water (2 x 500 mL) and a saturated sodium bicarbonate solution (2 x 500 mL) to remove acidic impurities.[5]
- Drying: Dry the washed organic phase with anhydrous sodium sulfate and filter to remove the desiccant.[5]
- Crystallization: Concentrate the filtrate by rotary evaporation. Add petroleum ether (1200 mL) to the residue and cool the mixture in a refrigerator overnight to promote crystallization.[5]
- Isolation: Collect the crystallized product by filtration, wash with a small amount of cold petroleum ether, and dry under a vacuum to yield 2,2',4'-trichloroacetophenone as an off-white solid.[5]

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